

An In-depth Technical Guide to Cy7.5 Maleimide: Properties, Structure, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cy7.5 maleimide

Cat. No.: B15556430

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and applications of **Cy7.5 maleimide**, a near-infrared (NIR) fluorescent dye crucial for a variety of research and drug development applications. Its utility in labeling proteins, antibodies, and peptides for in vivo imaging and other fluorescence-based assays will be detailed. This document covers both the sulfonated and non-sulfonated forms of **Cy7.5 maleimide**, offering detailed experimental protocols and visual workflows to aid in experimental design and execution.

Core Chemical Properties

Cy7.5 maleimide is a thiol-reactive dye that enables the covalent labeling of sulfhydryl groups found in cysteine residues of proteins and peptides. This reaction, a Michael addition, forms a stable thioether bond. The key distinction between the two forms of **Cy7.5 maleimide** lies in their water solubility: the sulfonated version exhibits high hydrophilicity, making it ideal for labeling biomolecules in aqueous buffers, while the non-sulfonated form is more suitable for applications requiring organic solvents.

Quantitative Data Summary

The spectral and physical properties of both sulfonated and non-sulfonated **Cy7.5 maleimide** are summarized below for easy comparison.

Table 1: Chemical and Spectral Properties of **Cy7.5 Maleimide** Variants

Property	Sulfo-Cy7.5 Maleimide	Non-sulfonated Cy7.5 Maleimide
Molecular Weight	~1205.52 g/mol [1]	~807.46 g/mol
Molecular Formula	C ₅₁ H ₅₁ N ₄ K ₃ O ₁₅ S ₄ [1]	C ₅₁ H ₅₅ ClN ₄ O ₃ [2]
Excitation Maximum (λ _{ex})	788 nm[1]	788 nm[2]
Emission Maximum (λ _{em})	797 nm[1]	808 nm[2]
Molar Extinction Coefficient (ε)	222,000 M ⁻¹ cm ⁻¹ [1]	223,000 M ⁻¹ cm ⁻¹ [2]
Fluorescence Quantum Yield (Φ)	0.21[1]	0.10
Solubility	Good in water, DMF, DMSO[1]	Soluble in organic solvents (DMSO, DMF, dichloromethane), low solubility in water[2]
Storage Conditions	-20°C in the dark, desiccated[1]	-20°C in the dark, desiccated[2]

Chemical Structure

The core structure of Cy7.5 consists of two indolenine rings linked by a polymethine chain, which is responsible for its near-infrared fluorescence. The maleimide functional group is attached via a linker, enabling its reactivity towards thiol groups. The sulfonated version incorporates sulfonate groups to enhance water solubility.

Figure 1: Generalized Chemical Structure of **Cy7.5 Maleimide**

(A representative structure, the exact linker may vary between suppliers.)

- **Non-sulfonated Cy7.5 Maleimide:** The structure is based on the indolenine core with a maleimide group attached through a linker.
- **Sulfo-Cy7.5 Maleimide:** This variant includes sulfonate (SO_3^-) groups on the aromatic rings of the indolenine core, significantly increasing its hydrophilicity.[\[1\]](#)

Experimental Protocols

The following are detailed methodologies for key experiments involving **Cy7.5 maleimide**.

Protocol 1: Labeling of Proteins with Cy7.5 Maleimide

This protocol outlines the steps for conjugating **Cy7.5 maleimide** to proteins containing accessible cysteine residues.

Materials:

- Protein to be labeled (1-10 mg/mL)
- **Cy7.5 maleimide** (sulfonated or non-sulfonated)
- Degassed conjugation buffer (e.g., PBS, Tris, or HEPES, pH 7.0-7.5)
- Reducing agent (e.g., TCEP or DTT)
- Anhydrous DMSO or DMF (for non-sulfonated **Cy7.5 maleimide**)
- Purification column (e.g., Sephadex G-25)
- Reaction tubes
- Inert gas (e.g., nitrogen or argon)

Procedure:

- Protein Preparation:
 - Dissolve the protein in degassed conjugation buffer to a concentration of 1-10 mg/mL.[\[3\]](#)

- If the protein contains disulfide bonds that need to be reduced to expose free thiols, add a 10-100 fold molar excess of a reducing agent like TCEP and incubate for 20-30 minutes at room temperature.[3][4] If using DTT, it must be removed before adding the maleimide dye.[4]
- Dye Preparation:
 - Prepare a 10 mM stock solution of **Cy7.5 maleimide**. For the non-sulfonated form, dissolve it in anhydrous DMSO or DMF.[4] The sulfonated form can be dissolved in water or the conjugation buffer.[3]
- Conjugation Reaction:
 - Add the **Cy7.5 maleimide** stock solution to the protein solution. A starting molar ratio of 10-20 moles of dye per mole of protein is recommended.[4][5] This ratio should be optimized for each specific protein.
 - Flush the reaction tube with an inert gas, cap it tightly, and protect it from light.[3][4]
 - Incubate the reaction for 2 hours at room temperature or overnight at 4°C with gentle stirring or vortexing.[4][5]
- Purification of the Conjugate:
 - Remove the unreacted dye and other small molecules by gel filtration using a Sephadex G-25 column or by dialysis.[3][5]
 - Collect the fractions containing the labeled protein, which will be the first colored band to elute.
- Storage:
 - Store the purified conjugate protected from light at 2-8°C for short-term storage (up to 1 week).[4] For long-term storage, add a cryoprotectant like glycerol and store at -20°C.[4]

Protocol 2: In Vivo Tumor Imaging Using a Cy7.5-Labeled Targeting Moiety

This protocol describes a general workflow for non-invasive imaging of tumors in a small animal model using a Cy7.5-labeled antibody or peptide that targets a tumor-specific antigen.

Materials:

- Tumor-bearing animal model (e.g., mouse with xenograft tumor)
- Cy7.5-labeled targeting molecule (e.g., antibody or peptide)
- In vivo imaging system capable of detecting NIR fluorescence
- Anesthesia
- Sterile saline for injection

Procedure:

- Animal Preparation:
 - Anesthetize the tumor-bearing animal.
- Injection of Labeled Probe:
 - Administer the Cy7.5-labeled targeting molecule via intravenous injection. The optimal dose will need to be determined empirically.
- In Vivo Imaging:
 - At various time points post-injection (e.g., 1, 4, 24, and 48 hours), place the anesthetized animal in the in vivo imaging system.
 - Acquire fluorescence images using the appropriate excitation and emission filters for Cy7.5.
 - The signal from the tumor should increase over time as the labeled molecule accumulates at the target site.
- Data Analysis:

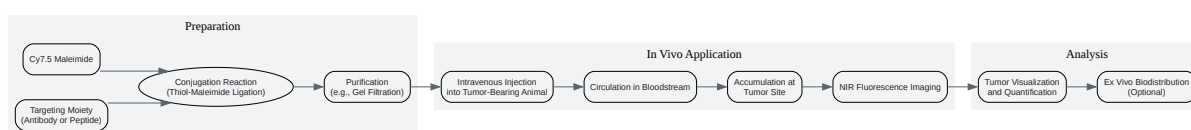
- Quantify the fluorescence intensity in the tumor region and in a non-target region (e.g., muscle) to determine the tumor-to-background ratio.
- Ex Vivo Analysis (Optional):
 - After the final imaging session, euthanize the animal and dissect the tumor and other major organs.
 - Image the excised tissues to confirm the in vivo findings and to get a more accurate assessment of probe biodistribution.

Signaling Pathways and Experimental Workflows

The use of **Cy7.5 maleimide** conjugates is prevalent in preclinical cancer research, particularly for visualizing and targeting tumors that overexpress specific cell surface receptors.

Targeted Cancer Cell Imaging Workflow

The following diagram illustrates a typical workflow for imaging cancer cells that overexpress a particular receptor, such as HER2 or integrin $\alpha\beta 3$, using a Cy7.5-labeled antibody or peptide.



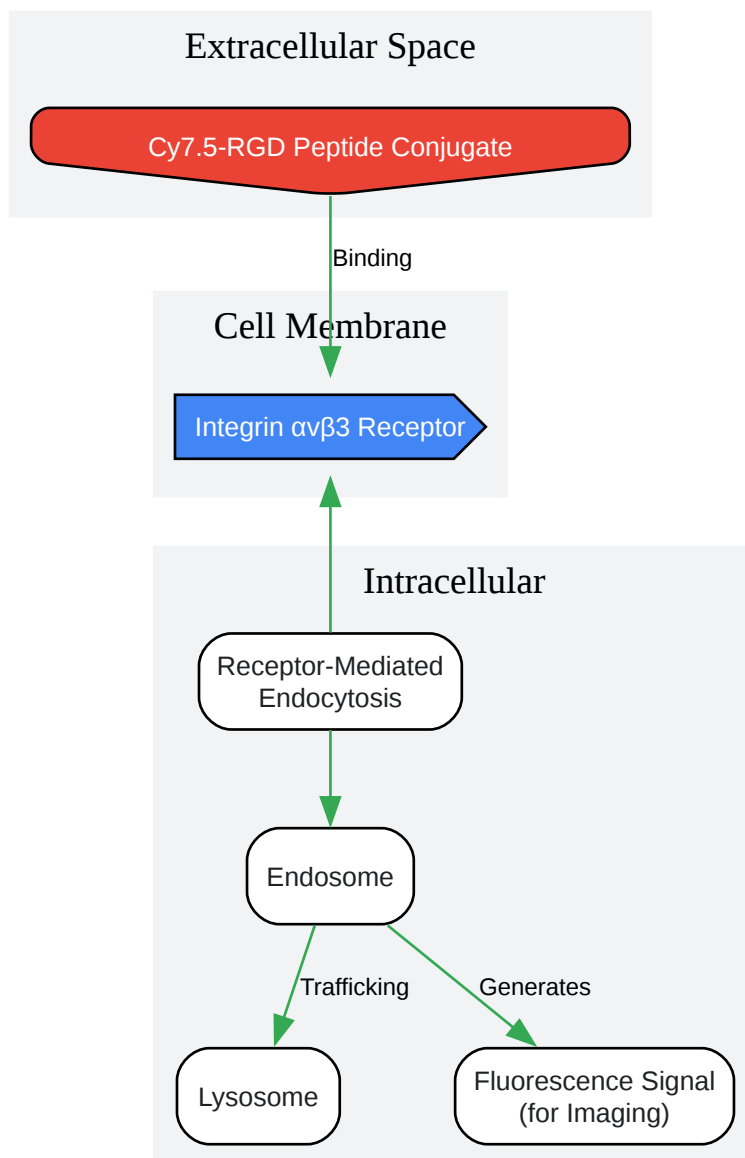
[Click to download full resolution via product page](#)

Workflow for targeted in vivo tumor imaging.

Integrin $\alpha\beta 3$ -Mediated Cancer Cell Targeting

Integrin $\alpha\beta 3$ is a cell adhesion molecule that is overexpressed on many tumor cells and is involved in tumor angiogenesis and metastasis.[5] RGD (Arginine-Glycine-Aspartic acid)

peptides are known to bind to integrin $\alpha\beta3$. Cy7.5-labeled RGD peptides can be used to specifically target and image tumors expressing this integrin.

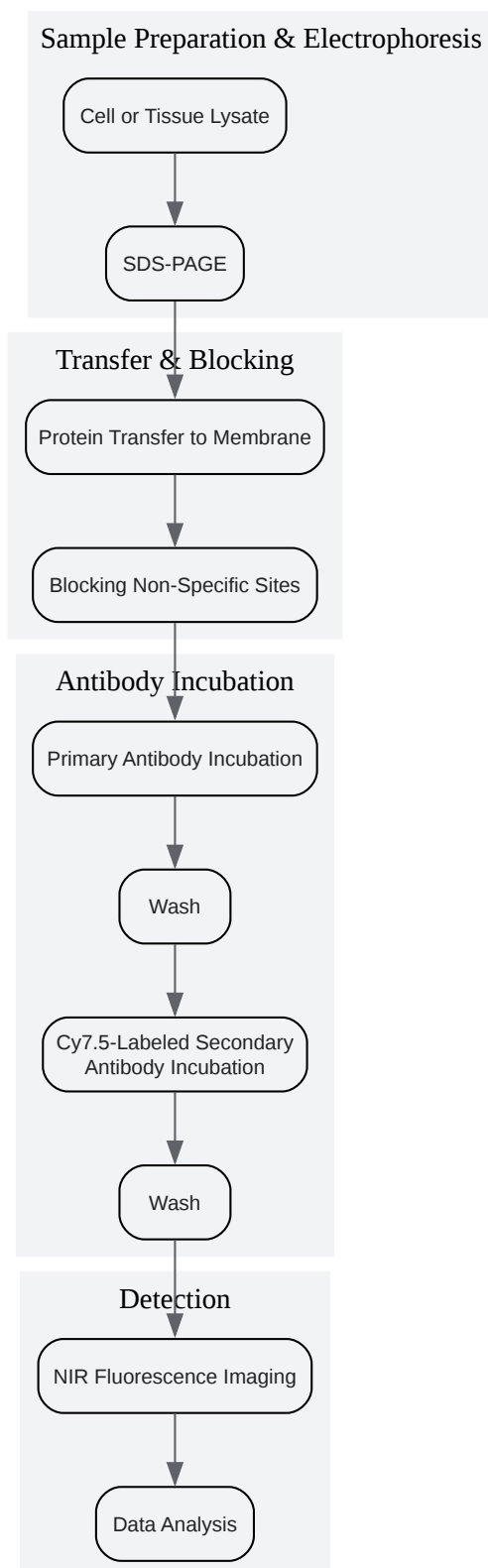


[Click to download full resolution via product page](#)

Targeting integrin $\alpha\beta3$ for tumor imaging.

Western Blotting Experimental Workflow

Cy7.5-labeled secondary antibodies can be utilized for fluorescent western blotting, allowing for the detection of specific proteins.



[Click to download full resolution via product page](#)

Workflow for fluorescent western blotting.

Conclusion

Cy7.5 maleimide, in both its sulfonated and non-sulfonated forms, is a powerful tool for researchers in the fields of biology, chemistry, and medicine. Its near-infrared fluorescence properties make it particularly well-suited for in vivo imaging studies, offering deep tissue penetration and low autofluorescence. The thiol-reactive maleimide group allows for straightforward and specific conjugation to a wide range of biomolecules. The detailed protocols and workflows provided in this guide are intended to facilitate the successful application of **Cy7.5 maleimide** in your research endeavors, from basic protein labeling to advanced in vivo imaging applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. sulfo-Cy7.5 maleimide | BroadPharm \[broadpharm.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. Sulfo-Cy7 maleimide, 2183440-60-8 | BroadPharm \[broadpharm.com\]](#)
- [5. Near-Infrared Fluorescence Imaging of Tumor Integrin \$\alpha\beta 3\$ Expression with Cy7-Labeled RGD Multimers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Cy7.5 Maleimide: Properties, Structure, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556430/docs#an-in-depth-technical-guide-to-cy7-5-maleimide-properties-structure-and-applications\]](https://www.benchchem.com/product/b15556430/docs#an-in-depth-technical-guide-to-cy7-5-maleimide-properties-structure-and-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)